

Cupric Isononanoate: A Technical Review for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Cupric isononanoate

Cat. No.: B15183171

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Introduction

Cupric isononanoate, the copper(II) salt of isononanoic acid, is a chemical compound with emerging interest in various scientific and industrial fields. While specific literature on **cupric isononanoate** is limited, a comprehensive understanding of its properties and potential applications can be extrapolated from the broader knowledge of copper carboxylates. This technical guide provides a detailed overview of the synthesis, characterization, and biological activities of **cupric isononanoate**, drawing upon existing research on analogous copper(II) carboxylate complexes. This document is intended for researchers, scientists, and drug development professionals seeking to explore the potential of this compound.

Chemical Properties and Structure

Cupric isononanoate is an organometallic compound with the chemical formula $\text{Cu}(\text{C}_9\text{H}_{17}\text{O}_2)_2$.^[1] It consists of a central copper ion in the +2 oxidation state coordinated to two isononanoate ligands. The structure of copper(II) carboxylates can vary, but they often form dinuclear "paddle-wheel" structures where four carboxylate groups bridge two copper centers.^{[2][3][4]}

Table 1: Physicochemical Properties of **Cupric Isononanoate** and Related Compounds

Property	Value/Description	Source
IUPAC Name	copper(2+);3,5,5-trimethylhexanoate	PubChem
CAS Number	72915-82-3	[1]
Molecular Formula	C ₁₈ H ₃₄ CuO ₄	PubChem
Molecular Weight	378.0 g/mol	PubChem
Appearance	Typically a blue or green solid, characteristic of Cu(II) complexes.	General Knowledge
Solubility	Expected to have low solubility in water and higher solubility in nonpolar organic solvents.	General Knowledge

Synthesis of Cupric Isononanoate

While a specific protocol for the synthesis of **cupric isononanoate** is not readily available in the published literature, several general methods for the preparation of copper(II) carboxylates can be adapted.[1][5]

Experimental Protocol: Synthesis via Reaction with Copper(II) Carbonate

This protocol is adapted from a general method for synthesizing copper(II) carboxylates.[1]

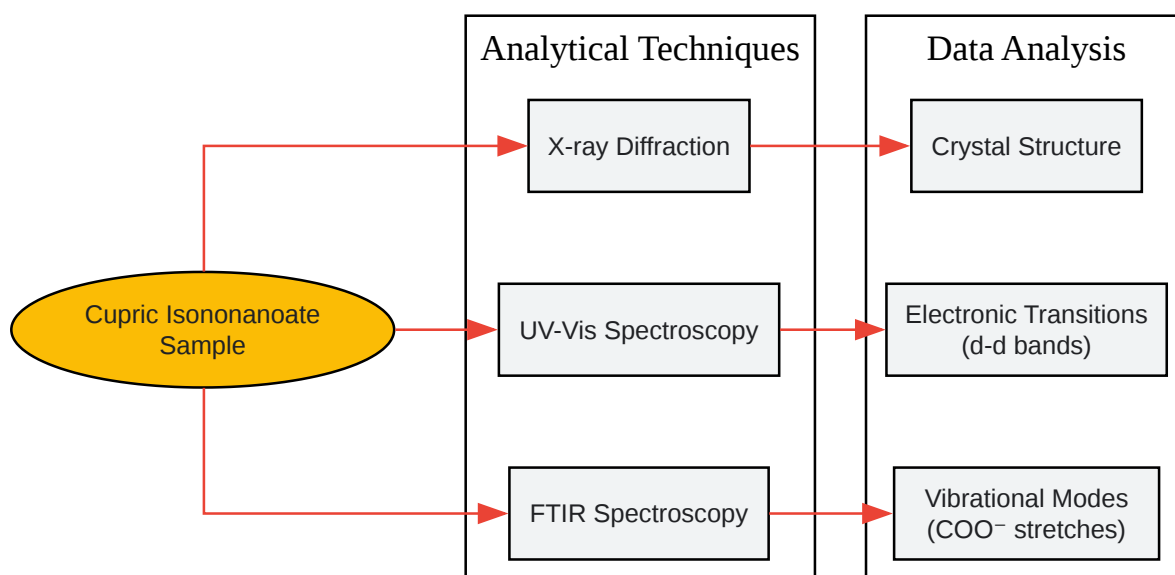
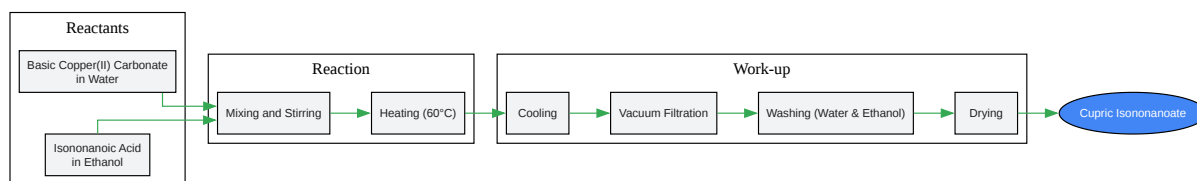
Materials:

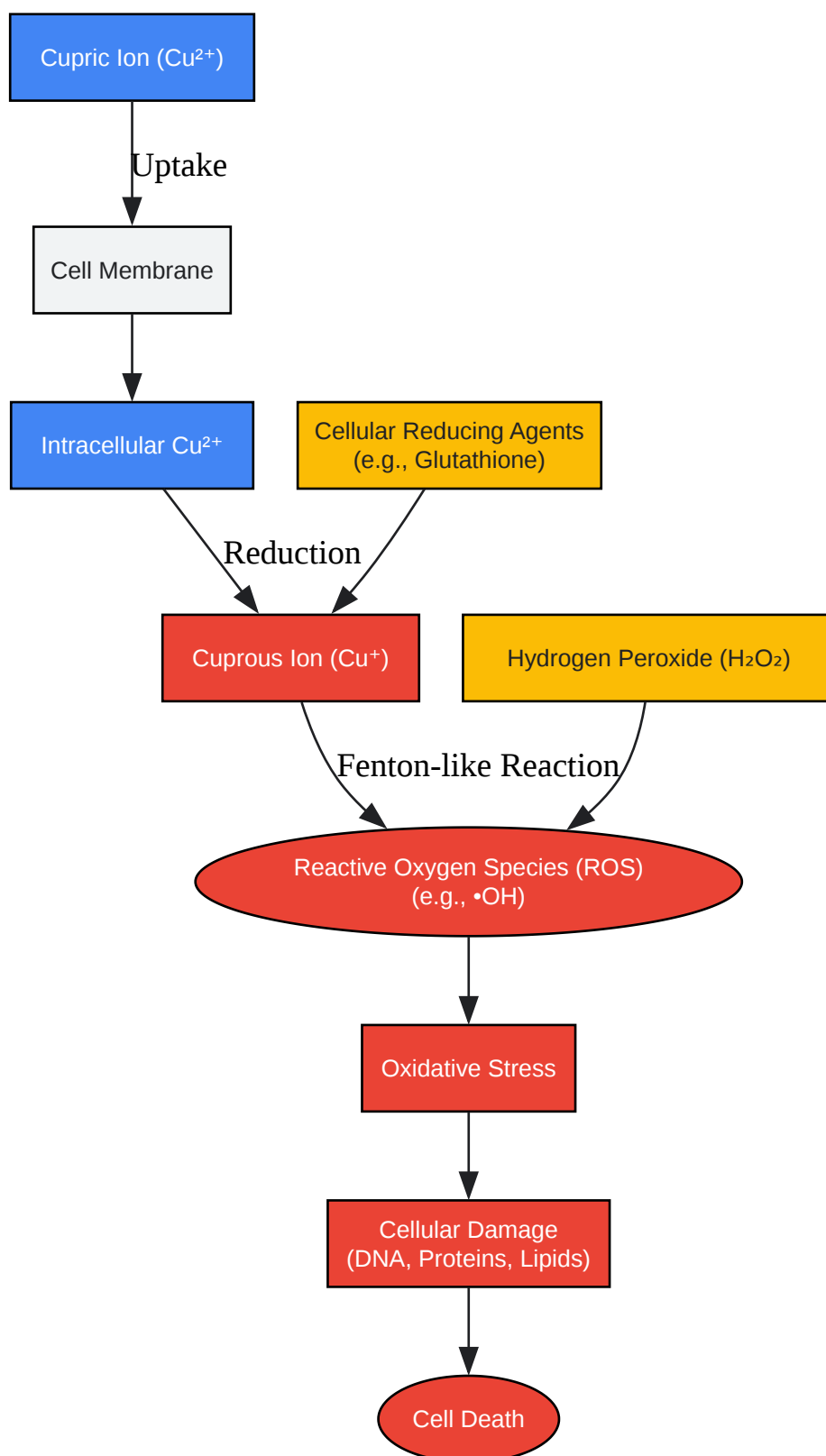
- Isononanoic acid (3,5,5-trimethylhexanoic acid)
- Basic copper(II) carbonate (CuCO₃·Cu(OH)₂)
- Ethanol
- Deionized water

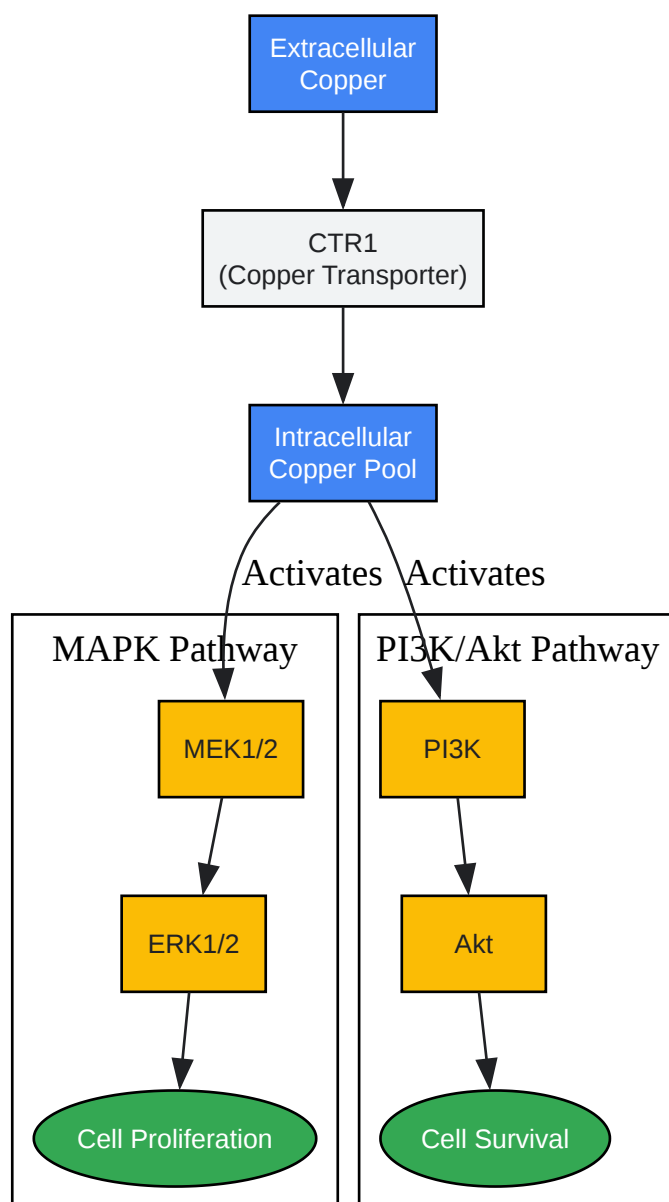
- Filter paper
- Magnetic stirrer and stir bar
- Heating mantle or hot plate
- Beakers and Erlenmeyer flasks
- Buchner funnel and filter flask

Procedure:

- In a 250 mL Erlenmeyer flask, dissolve a stoichiometric amount of isononanoic acid in a minimal amount of ethanol.
- In a separate beaker, create a slurry of basic copper(II) carbonate in deionized water.
- Slowly add the isononanoic acid solution to the copper carbonate slurry while stirring continuously with a magnetic stirrer. Effervescence (CO_2 evolution) will be observed.
- After the addition is complete, gently heat the mixture to approximately 60°C with continuous stirring for several hours to ensure the reaction goes to completion.
- Allow the mixture to cool to room temperature.
- Collect the resulting solid product by vacuum filtration using a Buchner funnel.
- Wash the product with deionized water to remove any unreacted starting materials and soluble byproducts.
- Further wash the product with a small amount of cold ethanol to aid in drying.
- Dry the final product, **cupric isononanoate**, in a desiccator or a vacuum oven at a low temperature.







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